

# Application Notes: In Vivo Imaging of Indium-111 Labeled Ibritumomab Tiuxetan

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## Compound of Interest

Compound Name: Ibritumomab

Cat. No.: B3415438

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## Introduction

Indium-111 ( $^{111}\text{In}$ ) labeled **Ibritumomab** tiuxetan, also known as  $^{111}\text{In}$ -Zevalin, is a radioimmunoconjugate used for imaging in patients with specific types of B-cell non-Hodgkin's lymphoma (NHL).[1][2] It is a critical component of the Zevalin® therapeutic regimen, which combines immunotherapy (Rituximab) and radioimmunotherapy (Yttrium-90 **Ibritumomab** tiuxetan).[1][3] The antibody component, **Ibritumomab**, is a murine IgG1 kappa monoclonal antibody that specifically targets the CD20 antigen found on the surface of normal and malignant B-lymphocytes.[1][4]

The attached chelator, tiuxetan, securely binds the gamma-emitting radionuclide Indium-111 (physical half-life of 2.8 days), enabling visualization of the drug's distribution in the body using single-photon emission computed tomography (SPECT) or planar gamma imaging.[1] The primary purpose of the  $^{111}\text{In}$ -**Ibritumomab** tiuxetan scan is not to assess tumor uptake, but to confirm the biodistribution of the antibody before the administration of the therapeutic dose with the pure beta-emitter Yttrium-90 ( $^{90}\text{Y}$ ).[5][6] This preliminary imaging step is a crucial safety measure to ensure that the radioimmunoconjugate distributes as expected and to prevent the delivery of excessive radiation to non-target organs, particularly the bone marrow.[1][7] An altered biodistribution finding may halt the subsequent therapeutic administration.[3]

## Experimental Protocols

## Protocol 1: Radiolabeling of Ibritumomab Tiuxetan with Indium-111

This protocol describes the preparation of  $^{111}\text{In}$ -**Ibritumomab** tiuxetan using the commercially available Zevalin kit.<sup>[4][8]</sup> All procedures should be performed in a shielded environment using aseptic techniques.

### Materials:

- Zevalin Kit for Indium-111 labeling (contains **Ibritumomab** Tiuxetan vial, 50 mM Sodium Acetate vial, Formulation Buffer vial, and an empty Reaction Vial)<sup>[4][8]</sup>
- Indium-111 Chloride sterile solution
- Syringes and needles
- Shielded vials

### Procedure:

- Preparation: Allow all kit components to reach room temperature.
- Buffer Transfer: In the empty Reaction Vial, add 1.2 times the volume of 50 mM Sodium Acetate buffer as the volume of  $^{111}\text{In}$ -Chloride solution you plan to use.<sup>[4]</sup>
- Radionuclide Addition: Add the required amount of  $^{111}\text{In}$ -Chloride (typically ~5.5 mCi or 203.5 MBq) to the Reaction Vial containing the acetate buffer.<sup>[4]</sup> Gently swirl the vial to mix.
- Antibody Conjugate Addition: Withdraw 1.3 mL of the **Ibritumomab** Tiuxetan conjugate and add it to the Reaction Vial.<sup>[4]</sup> Again, gently swirl the contents.
- Incubation: Allow the reaction to incubate at room temperature for 30 minutes.<sup>[4]</sup>
- Final Formulation: After incubation, add the Formulation Buffer to bring the total volume to 10 mL.<sup>[4]</sup> Mix gently.
- Dose Assay: Measure the radioactivity of the final product in a suitable dose calibrator.

## Protocol 2: Quality Control of $^{111}\text{In}$ -Ibritumomab Tiuxetan

This protocol outlines the instant thin-layer chromatography (ITLC) procedure to determine the radiochemical purity of the final product.

Materials:

- $^{111}\text{In}$ -**Ibritumomab** tiuxetan solution (from Protocol 1)
- Instant thin-layer chromatography strips impregnated with silica gel (ITLC-SG)
- Chromatography chamber
- Mobile Phase: 0.9% Sodium Chloride (Saline)
- Radiation detector/scanner for ITLC strips

Procedure:

- Spotting: At room temperature, carefully spot a small drop of the final  $^{111}\text{In}$ -**Ibritumomab** tiuxetan solution onto the origin line of an ITLC-SG strip.<sup>[9]</sup>
- Development: Place the strip into the chromatography chamber containing the 0.9% saline mobile phase. Ensure the origin is at the bottom and does not dip into the solvent.<sup>[9]</sup> Allow the solvent front to move up the strip.
- Analysis: Once the solvent front has reached the top, remove the strip and let it dry.
- Measurement: Determine the distribution of radioactivity on the strip using a suitable scanner.
  - The radiolabeled antibody conjugate ( $^{111}\text{In}$ -**Ibritumomab** tiuxetan) remains at the origin ( $R_f = 0.0$ ).
  - Free  $^{111}\text{In}$ -Chloride and other impurities migrate with the solvent front ( $R_f = 0.9$ - $1.0$ ).
- Calculation: Calculate the radiochemical purity (RCP) as follows:
  - $\text{RCP (\%)} = [\text{Activity at Origin} / (\text{Activity at Origin} + \text{Activity at Solvent Front})] \times 100$

- Release Criteria: The radiochemical purity must be at least 95% for the product to be released for patient administration.[4][5]

Caption: Workflow for <sup>111</sup>In-**Ibritumomab** Tiuxetan Radiolabeling and Quality Control.

## Protocol 3: In Vivo Imaging (Clinical)

This protocol is based on the FDA-approved regimen for Zevalin therapy.[1][10][11]

Patient Preparation:

- Ensure patient is well-hydrated.[12]
- Pre-medicate with acetaminophen and diphenhydramine approximately 30-60 minutes prior to Rituximab infusion to minimize infusion reactions.[13]

Administration and Imaging Schedule:

- Day 1 (Part 1 - Rituximab Infusion):
  - Administer an intravenous (IV) infusion of Rituximab at a dose of 250 mg/m<sup>2</sup>. [10][11] This step is crucial to clear peripheral B-cells and improve the biodistribution of the radiolabeled antibody.[14][15]
- Day 1 (Part 2 - <sup>111</sup>In-**Ibritumomab** Tiuxetan Injection):
  - Within 4 hours of completing the Rituximab infusion, administer 185 MBq (5 mCi) of <sup>111</sup>In-**Ibritumomab** tiuxetan as a slow IV injection over 10 minutes.[7][11]
- Imaging Time Points:
  - Scan 1 (Required): Acquire whole-body planar or SPECT images 2 to 24 hours post-injection.[10][11] All documented cases of altered biodistribution have been apparent on this first scan.[7][10][11]
  - Scan 2 (Required): Acquire a second set of images 48 to 72 hours post-injection.[1][10][11]

- Scan 3 (Optional): A third scan may be performed at 90-120 hours if needed to resolve any ambiguities.[\[10\]](#)[\[11\]](#)

Image Acquisition Parameters (General Guidance):

- Scanner: Dual-head gamma camera.
- Collimator: Medium-energy collimator.
- Energy Peaks: 171 keV and 245 keV photopeaks for  $^{111}\text{In}$  with a 15-20% window.
- Imaging: Acquire anterior and posterior whole-body planar scans. SPECT/CT may be used for better localization.

Caption: Clinical workflow for the Zevalin therapeutic regimen imaging phase.

## Protocol 4: Image Interpretation - Biodistribution Assessment

Visual inspection of the gamma images is performed to confirm expected biodistribution.[\[16\]](#)

Expected Biodistribution:[\[16\]](#)

- Blood Pool: High activity in blood pool areas (heart, major vessels) on the first scan, with decreasing activity on subsequent scans.[\[16\]](#)
- Liver/Spleen: Moderately high to high uptake is normal in the liver and spleen on all scans.[\[1\]](#)[\[16\]](#)
- Kidneys/Bladder/Bowel: Low uptake is expected in the kidneys, bladder, and bowel.[\[1\]](#)[\[16\]](#)
- Tumor Sites: Uptake in known tumor sites is often visible but is not a requirement to proceed with therapy.[\[6\]](#)

Criteria for Altered Biodistribution:[\[3\]](#)[\[16\]](#)

- Rapid Clearance: Unusually rapid clearance from the blood pool, with prominent uptake in the liver, spleen, or bone marrow on the first scan.[\[16\]](#)

- Lung Uptake: Diffuse lung uptake that is more intense than the cardiac blood pool on the first scan or more intense than the liver on later scans.[\[16\]](#)
- Kidney Uptake: Kidney intensity greater than that of the liver on the posterior view of the second or third scan.[\[16\]](#)
- Bowel Uptake: Intense uptake throughout the normal bowel, comparable to liver uptake on later scans.[\[16\]](#)

In a large registry of 953 patients, the rate of true altered biodistribution was found to be very low, at approximately 0.6%.[\[10\]](#)[\[11\]](#)

Caption: Logical diagram for the interpretation of biodistribution scans.

## Quantitative Data

**Table 1: Biodistribution of <sup>111</sup>In-Ibritumomab Tiuxetan in Mice**

This table summarizes the biodistribution of <sup>111</sup>In-**Ibritumomab** tiuxetan in mice, expressed as the percentage of the injected dose per gram of tissue (%ID/g).

| Organ                                                                      | 1 Hour Post-Injection (%ID/g) | 72 Hours Post-Injection (%ID/g) |
|----------------------------------------------------------------------------|-------------------------------|---------------------------------|
| Blood                                                                      | 40.3 ± 5.3                    | 19.0                            |
| Lungs                                                                      | 14.2 ± 1.4                    | 7.6 ± 0.3                       |
| Liver                                                                      | 10.3 ± 1.6                    | 9.9 ± 1.8                       |
| Data from Chinn et al. as cited in the MICAD database. <a href="#">[1]</a> |                               |                                 |

**Table 2: Estimated Radiation Absorbed Doses in Humans**

The  $^{111}\text{In}$ -**Ibritumomab** tiuxetan scans are used for dosimetry calculations to estimate the absorbed radiation dose from the subsequent  $^{90}\text{Y}$ -**Ibritumomab** tiuxetan therapy. The following table presents median estimated doses to various organs from clinical trials.

| Organ      | Median Absorbed Dose (cGy) | Range (cGy) | Median Absorbed Dose (mGy/MBq) |
|------------|----------------------------|-------------|--------------------------------|
| Spleen     | 848                        | 76 - 1902   | 0.9[1]                         |
| Liver      | 532                        | 234 - 1856  | 0.7[1]                         |
| Lungs      | 216                        | 94 - 457    | -                              |
| Red Marrow | 71                         | 18 - 221    | 0.2[1]                         |
| Kidneys    | 15                         | 0.27 - 76   | 0.2[1]                         |
| Heart Wall | -                          | -           | 0.4[1]                         |
| Tumor      | 1484                       | 61 - 24274  | -                              |

Dosimetry data from a Phase III trial of Zevalin radioimmunotherapy. [14] Dosimetry was calculated using MIRDose 3 software from sequential whole-body images.[1] [14]

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